

physical properties of 2-Methyl-3-pentanol

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Compound of Interest

Compound Name: 2-Methyl-3-pentanol

Cat. No.: B165387

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An In-depth Technical Guide on the Physical Properties of 2-Methyl-3-pentanol

This technical guide provides a comprehensive overview of the core physical properties of **2-Methyl-3-pentanol**, targeting researchers, scientists, and professionals in drug development. The document summarizes key quantitative data, details the experimental protocols for their determination, and presents a logical workflow for these characterizations.

Summary of Physical Properties

The physical characteristics of **2-Methyl-3-pentanol** (CAS No: 565-67-3) are crucial for its application and handling in a laboratory setting. A compilation of its key physical properties is presented below.

Physical Property	Value	Conditions
Molecular Weight	102.17 g/mol [1][2][3]	-
Appearance	Colorless liquid[2][4][5]	Standard
Boiling Point	126.5 °C to 128 °C[1][4][5][6]	760 mmHg
Melting Point	-48.42 °C (estimate)[5][7]	-
Density	0.819 g/mL to 0.8243 g/cm ³ [1][4][6]	20-25 °C
Refractive Index	1.415 to 1.417[1][5][6]	20 °C (sodium D-line)
Solubility in Water	20 g/L[4][8]	Standard
Other Solubilities	Miscible with ethanol and diethyl ether[4]	Standard

Experimental Protocols

The determination of the physical properties of a liquid compound such as **2-Methyl-3-pentanol** involves several standard laboratory procedures.

Boiling Point Determination (Micro Reflux Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid. A common method for small sample volumes is the micro-boiling point determination.

- Apparatus: A small test tube, a capillary tube (sealed at one end), a thermometer, a heating apparatus (e.g., a Thiele tube or a metal heating block), and a stirring mechanism.[9]
- Procedure:
 - A small amount of the liquid sample (approximately 0.5 mL) is placed into the test tube.[9]
 - A capillary tube, with its open end downwards, is placed inside the test tube containing the liquid.

- The apparatus is heated gently. Initially, a stream of bubbles will emerge from the capillary tube as the trapped air expands.[\[10\]](#)
- As the temperature approaches the boiling point, a rapid and continuous stream of bubbles will be observed.[\[10\]](#)
- Heating is then discontinued. The liquid will begin to cool, and the bubbling will slow down and eventually stop.
- The boiling point is the temperature at which the liquid is drawn up into the capillary tube. [\[10\]](#) This temperature is recorded from the thermometer.

Density Determination

Density is the mass of a substance per unit volume. For a liquid, it can be determined by accurately measuring the mass of a known volume.

- Apparatus: A digital balance and a graduated measuring cylinder or a pycnometer for higher accuracy.[\[11\]](#)
- Procedure (using a measuring cylinder):
 - The mass of a clean, dry measuring cylinder is recorded using a digital balance.[\[11\]](#)
 - A specific volume of **2-Methyl-3-pentanol** is carefully poured into the measuring cylinder. The volume is read from the bottom of the meniscus.[\[11\]](#)[\[12\]](#)
 - The measuring cylinder containing the liquid is reweighed, and the mass is recorded.[\[11\]](#)
 - The mass of the liquid is calculated by subtracting the mass of the empty cylinder from the total mass.
 - The density is then calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.[\[11\]](#) For improved accuracy, the measurements should be repeated and an average value calculated.[\[11\]](#)

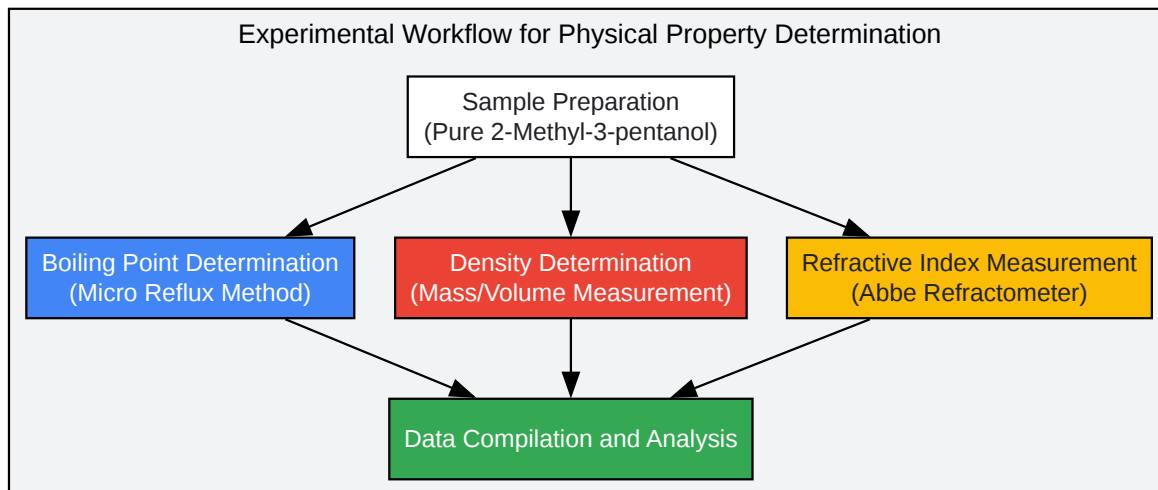
Refractive Index Determination

The refractive index of a liquid is a dimensionless number that describes how fast light travels through the material. It is a characteristic property that is dependent on temperature and the wavelength of light.^[13]

- Apparatus: An Abbe refractometer is commonly used for this measurement.
- Procedure:
 - The refractometer is calibrated using a standard liquid with a known refractive index.
 - A few drops of **2-Methyl-3-pentanol** are placed on the prism surface of the refractometer.
 - The prism is closed, and the light source is positioned.
 - While looking through the eyepiece, the adjustment knob is turned until the boundary line between the light and dark regions is sharp and centered in the crosshairs.
 - The refractive index is read from the instrument's scale.
 - The temperature at which the measurement is taken is also recorded, as the refractive index is temperature-dependent.^[13]

Logical Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of **2-Methyl-3-pentanol**.



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Caption: Workflow for determining the physical properties of **2-Methyl-3-pentanol**.

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